

N-isopropylformamide: A Technical Guide to Safe Handling and Storage

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Compound of Interest

Compound Name: *N-isopropylformamide*

Cat. No.: *B3048394*

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive technical guidance on the safe handling, storage, and emergency procedures for **N-isopropylformamide** (CAS No. 16741-46-1). Adherence to these protocols is critical to ensure personnel safety and maintain material integrity in a research and development environment.

Hazard Identification and Classification

N-isopropylformamide is classified as an irritant. Based on available data, it causes skin irritation, serious eye irritation, and may cause respiratory irritation.

GHS Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Physical and Chemical Properties

A summary of key quantitative data for **N-isopropylformamide** is presented below. This information is essential for risk assessment and the implementation of appropriate engineering controls.

Property	Value	Source
Molecular Formula	C ₄ H ₉ NO	[1][2]
Molecular Weight	87.12 g/mol	[1][2]
Boiling Point	186.1 ± 9.0 °C (Predicted)	[1][3]
Density	0.861 ± 0.06 g/cm ³ (Predicted)	[1][3]
Flash Point	88.7 °C	[1]
Vapor Pressure	0.676 mmHg at 25°C	[1]
Refractive Index	1.396	[1]

Safe Handling Protocols

Strict adherence to the following handling procedures is mandatory to minimize exposure and associated risks.

3.1 Engineering Controls

- Work should be conducted in a well-ventilated area.
- Use of a chemical fume hood is required for all procedures that may generate vapors or aerosols.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

3.2 Personal Protective Equipment (PPE)

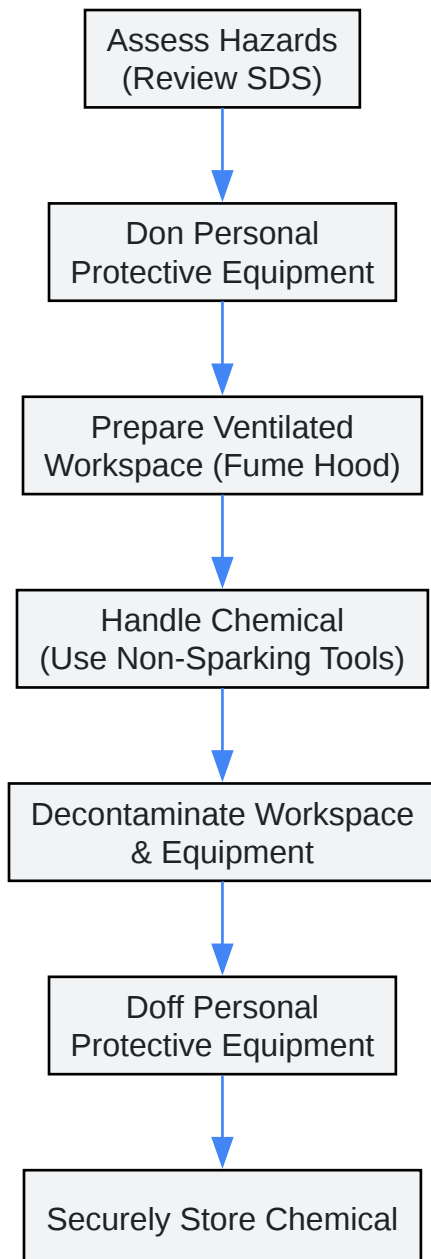
- Eye and Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection:
 - Wear a flame-retardant, antistatic protective lab coat.

- Chemical-resistant gloves (e.g., nitrile rubber) must be worn. Inspect gloves for integrity before each use and employ proper glove removal technique to avoid skin contamination.
- Respiratory Protection: If ventilation is inadequate or for emergency situations, use a NIOSH-approved respirator with appropriate cartridges.

3.3 General Hygiene and Safe Work Practices

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not inhale vapor or mist.
- Keep the compound away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly with soap and water after handling and before breaks.

Standard Handling Workflow



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Standard Handling Workflow Diagram

Storage Requirements

Proper storage is crucial to maintain the stability of **N-isopropylformamide** and prevent hazardous situations.

- General Storage: Store in a cool, dry, and well-ventilated area.^[3]
- Container: Keep the container tightly closed and sealed. Containers that have been opened must be carefully resealed and kept upright to prevent leakage.
- Ignition Sources: Store away from heat, sparks, and all sources of ignition.
- Incompatible Materials: While specific incompatibility data for **N-isopropylformamide** is limited, it is prudent to store it separately from strong oxidizing agents, acids, and bases, which are incompatible with similar formamide compounds.
- Security: For added safety, especially in a shared laboratory, store in a locked cabinet or designated chemical storage area.

Emergency and First Aid Procedures

Immediate and appropriate response to an exposure or spill is critical.

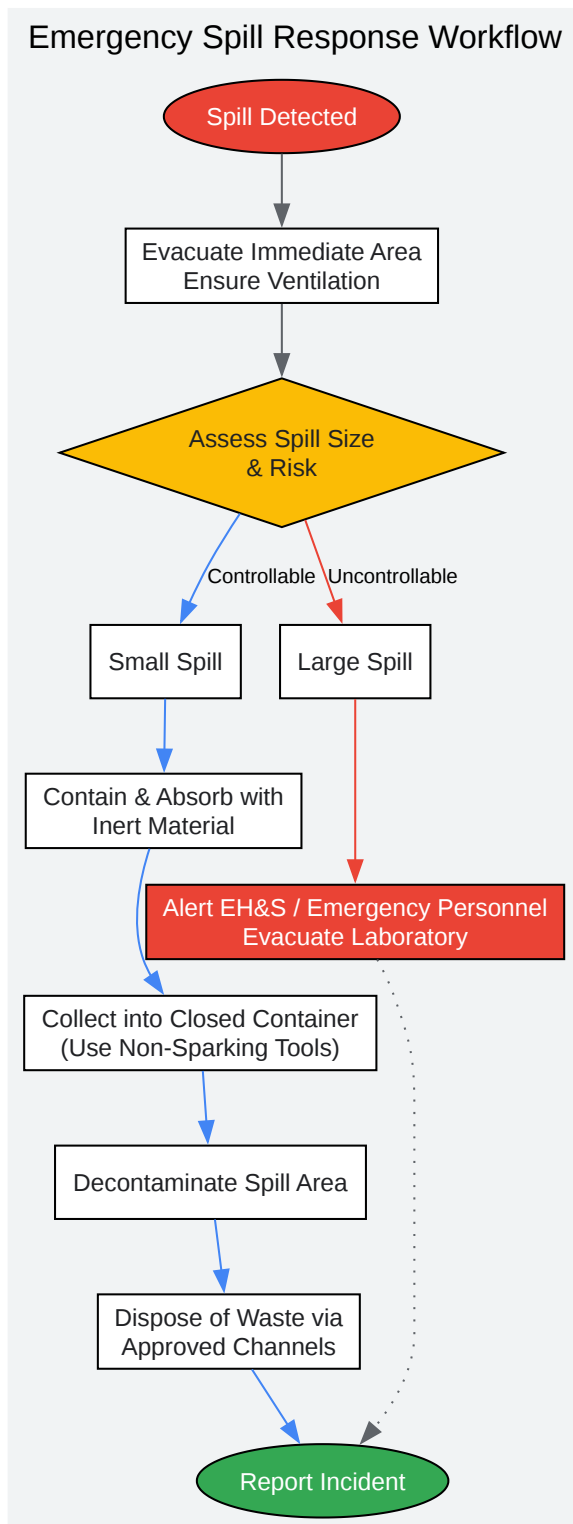
5.1 First Aid Measures

Exposure Route	Protocol
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [1]
Skin Contact	Take off immediately all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. [1]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If the person is not breathing, provide artificial respiration. Seek medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]

5.2 Accidental Release Measures

In the event of a spill, follow the emergency workflow outlined below.

Emergency Spill Response Workflow



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Emergency Spill Response Workflow

Key Steps for Spill Cleanup:

- **Evacuate and Ventilate:** Immediately evacuate non-essential personnel and ensure the area is well-ventilated.
- **Remove Ignition Sources:** Extinguish all nearby flames and turn off any equipment that could create a spark.
- **Containment:** For small spills, use an inert, non-combustible absorbent material (e.g., sand, vermiculite) to contain and soak up the liquid.
- **Collection:** Use spark-proof tools to carefully collect the absorbed material into a suitable, sealable container for hazardous waste disposal.
- **Decontamination:** Clean the spill area thoroughly with an appropriate decontaminating agent and water.
- **Disposal:** Dispose of contaminated materials and waste as hazardous waste through your institution's environmental health and safety (EH&S) office.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use alcohol-resistant foam, dry chemical powder, carbon dioxide (CO₂), or water spray.
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.
- **Specific Hazards:** The substance is combustible. Thermal decomposition can lead to the release of irritating and toxic gases, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).^[1] Vapors may form explosive mixtures with air if heated.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

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